

Personal protective equipment for handling Dimethylsulfide gold chloride

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Essential Safety and Handling Guide for Dimethylsulfide Gold Chloride

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is of utmost importance. This guide provides critical safety and logistical information for managing **Dimethylsulfide gold chloride** (CAS No. 29892-37-3), a light and heat-sensitive compound used in coordination chemistry and as a gold(I) precursor.[\[1\]](#)[\[2\]](#)[\[3\]](#) Adherence to these protocols is essential for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification

Dimethylsulfide gold chloride is considered hazardous and is classified as follows:

- Skin Irritation (Category 2)[\[4\]](#)[\[5\]](#)
- Serious Eye Irritation (Category 2A)[\[4\]](#)[\[5\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), may cause respiratory irritation.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Signal Word: Warning[\[2\]](#)[\[4\]](#)

Hazard Statements:

- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[2][4]
- H335: May cause respiratory irritation.[2][4]

Personal Protective Equipment (PPE)

Proper PPE is the primary defense against chemical exposure. The following equipment is mandatory when handling **Dimethylsulfide gold chloride**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety glasses with side shields or goggles, approved under standards such as NIOSH (US) or EN 166 (EU).[4][6]	Protects against splashes and airborne particles that can cause serious eye irritation.[4]
Hand Protection	Impermeable, chemical-resistant gloves (e.g., nitrile rubber).[6] Gloves should be inspected before use and disposed of properly after.	Prevents direct skin contact, which can cause skin irritation.[4]
Body Protection	A lab coat or other protective work clothing.[6]	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) should be worn, especially when dust is generated or if irritation is experienced.[6]	Protects against inhalation of dust, which can cause respiratory tract irritation.[4]

Operational Plan: Handling and Storage

Safe Handling Protocol:

- Work in a well-ventilated area, such as a chemical fume hood, or outdoors.[4][7]
- Avoid breathing dust; do not generate dust during handling.[4][6]
- Avoid all contact with skin and eyes.[4]
- Wash hands and face thoroughly after handling.[4]
- Immediately remove any contaminated clothing and wash it before reuse.[4]

Storage Conditions:

- Keep containers tightly closed and store in a dry, cool, and well-ventilated place.[4][6]
- Store in a locked-up area.[4][5]
- The compound is sensitive to light, heat, and air; protect from these conditions.[2][3] Store under inert gas.[8]
- Recommended storage temperatures vary, with sources suggesting room temperature, 0-10°C, or 2-8°C.[1][5][6][9] Always follow the supplier's specific recommendation.

Emergency and First Aid Procedures

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell. [4][6][7]
Skin Contact	Immediately take off all contaminated clothing. Rinse the affected skin with plenty of water and soap.[4][6] If skin irritation occurs, seek medical advice.[4]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for several minutes, holding the eyelids open.[4][10] Remove contact lenses if present and easy to do so. Continue rinsing. Immediately call an ophthalmologist.[4]
Ingestion	If swallowed, immediately make the victim drink water (two glasses at most). Do not give anything by mouth to an unconscious person. Consult a physician.[4][6]

General Advice: In all cases of exposure, show the Safety Data Sheet (SDS) to the medical professional in attendance.[4]

Spill and Disposal Plan

Accidental Release Measures:

- Evacuate: Evacuate the danger area and ensure adequate ventilation.[4]
- Containment: Prevent the substance from entering drains.[4] Cover powder spills with a plastic sheet or tarp to minimize spreading.[6]
- Clean-up: Use personal protective equipment.[6] Take up the material mechanically (e.g., with an inert absorbent material like sand or earth) and place it in appropriate, labeled containers for disposal.[6][10] Avoid creating dust.[6]

- Decontamination: Clean the affected area thoroughly.[6]

Waste Disposal:

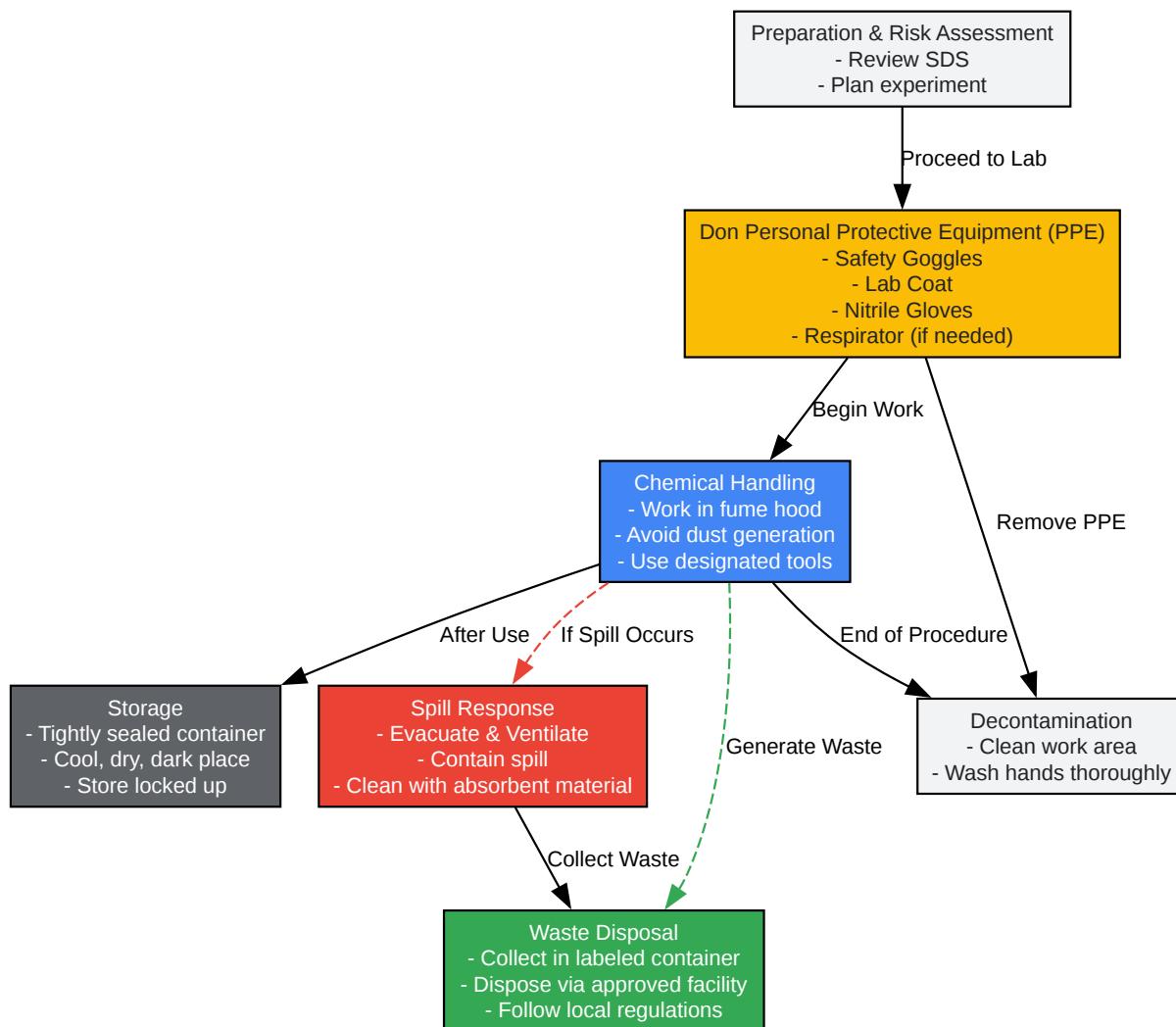
- Dispose of the chemical and its container at an approved waste disposal facility.[4][6]
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[6]
- Do not mix with other waste.[4] Handle uncleaned containers as you would the product itself. [4]

Quantitative Data Summary

Property	Value
Molecular Formula	C ₂ H ₆ AuCl ₃ [1][4]
Molecular Weight	294.55 g/mol [1][4]
Appearance	White to light yellow powder or crystal[5][9]
Melting Point	160 °C (decomposes)[1][9]
CAS Number	29892-37-3[1][4]

Experimental Workflow Diagram

The following diagram outlines the standard operating procedure for the safe handling of **Dimethylsulfide gold chloride**, from initial preparation to final disposal.



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Caption: Safe handling workflow for **Dimethylsulfide gold chloride**.

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